

Application Notes and Protocols for Tracing P5C Metabolic Flux Using Stable Isotopes

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Compound of Interest

Compound Name: (S)-1-pyrroline-5-carboxylate

CAS No.: 64199-88-8

Cat. No.: B1209449

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist Introduction: Unraveling the Metabolic Hub of Pyrroline-5-Carboxylate (P5C)

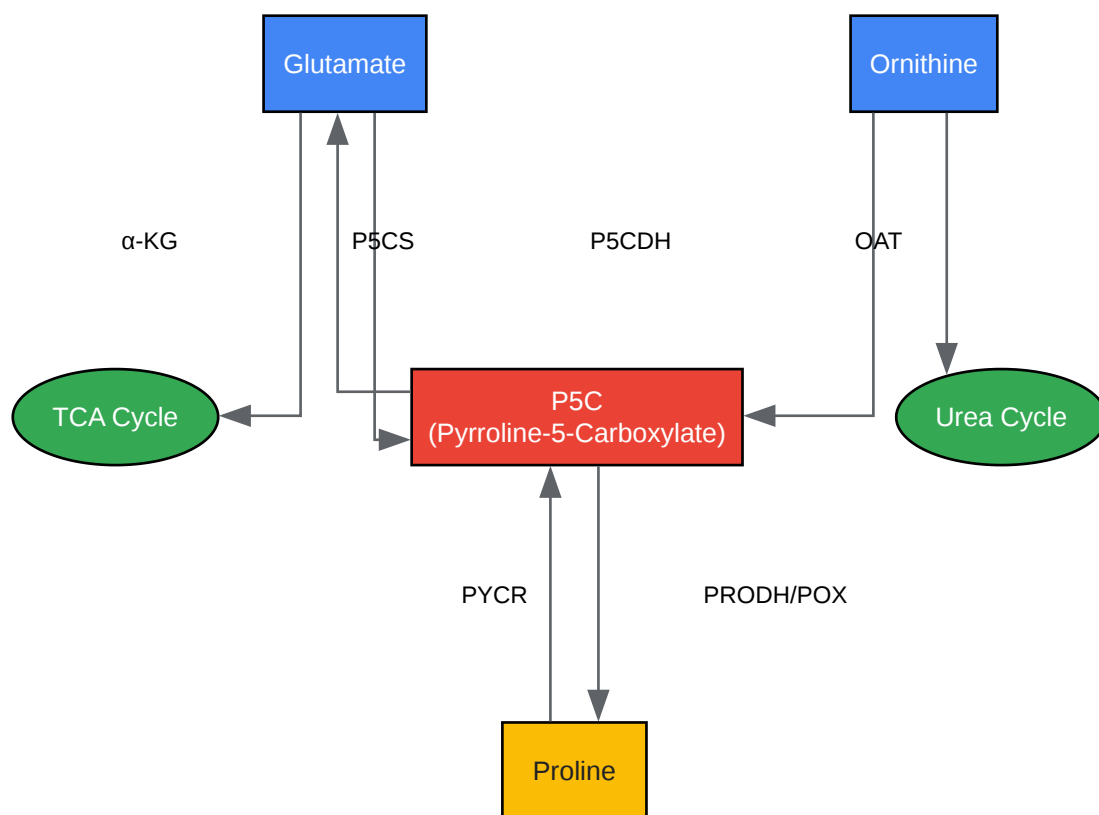
Pyrroline-5-carboxylate (P5C) is a critical metabolic intermediate at the crossroads of proline, glutamate, and ornithine metabolism. This central position places P5C at the heart of several fundamental cellular processes, including redox homeostasis, nucleotide synthesis, and cellular responses to stress.[1] The dynamic interconversion of these amino acids through P5C links the urea cycle, the tricarboxylic acid (TCA) cycle, and the proline cycle, making it a pivotal node in cellular metabolic networks.[1] Dysregulation of P5C metabolism has been implicated in various diseases, including cancer, making it an attractive target for therapeutic intervention. [2][3]

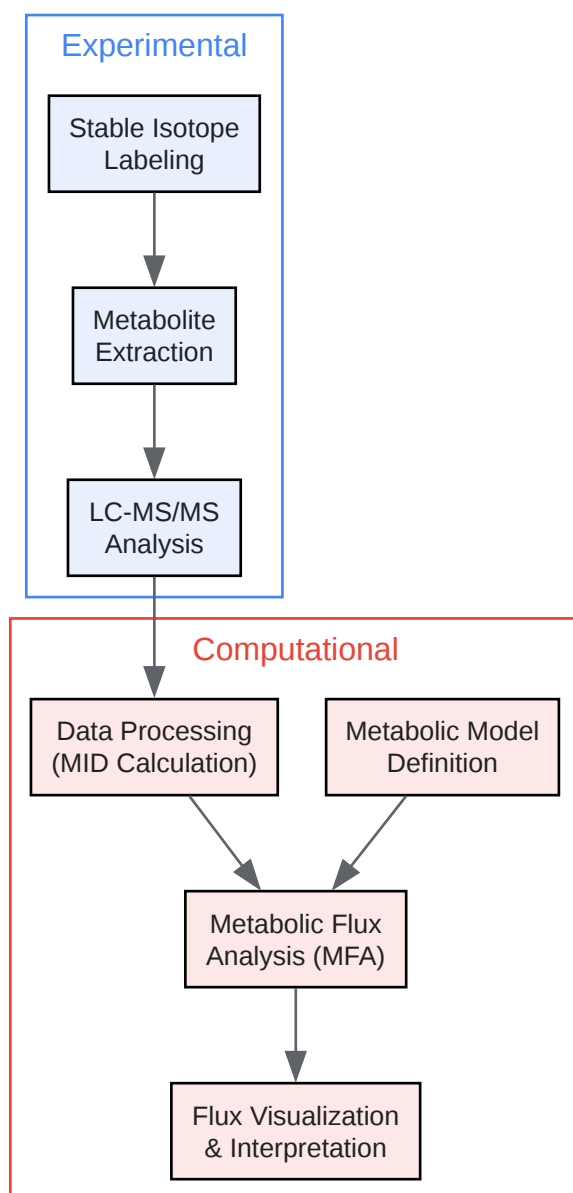
Understanding the metabolic flux through the P5C hub is crucial for elucidating disease mechanisms and developing targeted therapies. Stable isotope tracing, coupled with mass

spectrometry or nuclear magnetic resonance (NMR) spectroscopy, offers a powerful approach to quantitatively track the fate of metabolic precursors and determine the rates of intracellular reactions.[2][4] This application note provides a comprehensive guide for researchers to design and execute stable isotope tracing experiments to investigate P5C metabolic flux, from experimental design and sample preparation to data analysis and interpretation.

The P5C Metabolic Network: A Nexus of Cellular Metabolism

P5C is synthesized from glutamate via the action of P5C synthase (P5CS) and from ornithine through ornithine aminotransferase (OAT). It can then be converted to proline by P5C reductase (PYCR) or oxidized back to glutamate by P5C dehydrogenase (P5CDH). The degradation of proline back to P5C is catalyzed by proline dehydrogenase/oxidase (PRODH/POX). This intricate network of reactions is tightly regulated and compartmentalized within the cell, primarily in the mitochondria and cytosol.





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Sources

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- [4. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
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